

Essential Guide to the Proper Disposal of CPI-1612

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Compound Name: CPI-1612

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This document provides comprehensive guidance on the proper disposal procedures for **CPI-1612**, a potent and selective EP300/CBP histone acetyltransferase (HAT) inhibitor used in research. Adherence to these procedures is critical for maintaining laboratory safety and ensuring environmental compliance. This information is intended for researchers, scientists, and drug development professionals.

Disclaimer: A specific Safety Data Sheet (SDS) with explicit disposal instructions for **CPI-1612** was not publicly available at the time of this writing. The following procedures are based on general best practices for the disposal of non-hazardous solid chemical waste in a laboratory setting.^{[1][2][3][4][5][6][7][8][9][10]} Always consult the official manufacturer's SDS and your institution's Environmental Health and Safety (EHS) department for specific guidelines before proceeding with disposal.

I. CPI-1612 Handling and Storage Overview

Proper handling and storage are crucial prerequisites for safe disposal. Below is a summary of key information for **CPI-1612**.

| Property | Information |
|---------------------|---|
| Primary Use | A potent, orally active EP300/CBP histone acetyltransferase (HAT) inhibitor with anticancer activity. |
| Appearance | Solid powder. |
| Storage (Powder) | Short term (days to weeks): 0 - 4°C. Long term (months to years): -20°C. Store in a dry and dark environment. |
| Storage (Solutions) | Stock solutions should be stored at -20°C for up to one month or -80°C for up to one year. It is recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles. |
| Solubility | Soluble in DMSO. |
| Shipping | Typically shipped under ambient temperature as a non-hazardous chemical. |

II. Step-by-Step Disposal Protocol for CPI-1612 (Solid Waste)

This protocol outlines the procedure for disposing of small quantities of solid **CPI-1612** waste, such as unused or expired compounds.

1. Personal Protective Equipment (PPE):

- Wear standard laboratory PPE, including a lab coat, safety glasses with side shields, and nitrile gloves.

2. Waste Characterization:

- Although shipped as non-hazardous, it is crucial to confirm the waste classification with your institution's EHS department. In the absence of a specific SDS, treat the compound with caution.

3. Container Selection and Labeling:

- Dispose of solid reagent chemicals in the manufacturer's original container whenever possible.[\[11\]](#)
- If the original container is not available, use a new, clean, and compatible container with a secure, leak-proof screw-on cap.[\[3\]](#)[\[11\]](#) The container should be made of a material that will not react with the chemical.
- Label the container clearly as "Hazardous Waste" or as directed by your institution's EHS.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)
- The label must include:
 - The full chemical name: (R)-2-(((S)-2-(4-cyanophenyl)propyl)amino)-N-(5-(1-methyl-1H-pyrazol-4-yl)pyridin-2-yl)-2-phenylacetamide
 - The quantity of waste.
 - The date of accumulation (the date you first add waste to the container).
 - The name of the principal investigator and the laboratory contact information.

4. Waste Accumulation and Storage:

- Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- The SAA must be at or near the point of generation and under the control of the laboratory personnel.
- Ensure that the waste is segregated from incompatible materials.[\[1\]](#)[\[3\]](#)

5. Disposal Request and Pickup:

- Once the container is full or you no longer need to accumulate this waste stream, submit a chemical waste pickup request to your institution's EHS department.[\[2\]](#)[\[4\]](#)

- Do not dispose of solid **CPI-1612** in the regular trash or down the drain.[5][6][7][10][12]

III. Disposal of Empty CPI-1612 Containers

Empty containers that once held **CPI-1612** must also be disposed of properly to avoid contamination.

1. Decontamination:

- If the container held an acutely hazardous chemical (a "P-listed" waste), it must be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste.[12][13] While **CPI-1612** is not expected to be P-listed, this is a conservative best practice.
- For containers of non-P-listed chemicals, a single thorough rinsing with an appropriate solvent is generally sufficient. This rinsate should also be collected and disposed of as hazardous chemical waste.[12]

2. Container Preparation for Disposal:

- After rinsing and allowing the container to air dry, deface or remove the original label to prevent confusion.[2][7][12]
- Place the clean, dry, and unlabeled container in the appropriate laboratory glassware or solid waste stream as directed by your EHS.[2]

IV. Spill Management

In the event of a spill of solid **CPI-1612**:

1. Evacuate and Secure the Area:

- Alert others in the vicinity and restrict access to the spill area.

2. Don Appropriate PPE:

- Wear a lab coat, safety glasses, and double nitrile gloves. For larger spills, respiratory protection may be necessary.

3. Clean the Spill:

- Gently cover the spill with an absorbent material to prevent the powder from becoming airborne.
- Carefully sweep the material into a designated hazardous waste container.
- Clean the spill area with a detergent solution and water.

4. Dispose of Cleanup Materials:

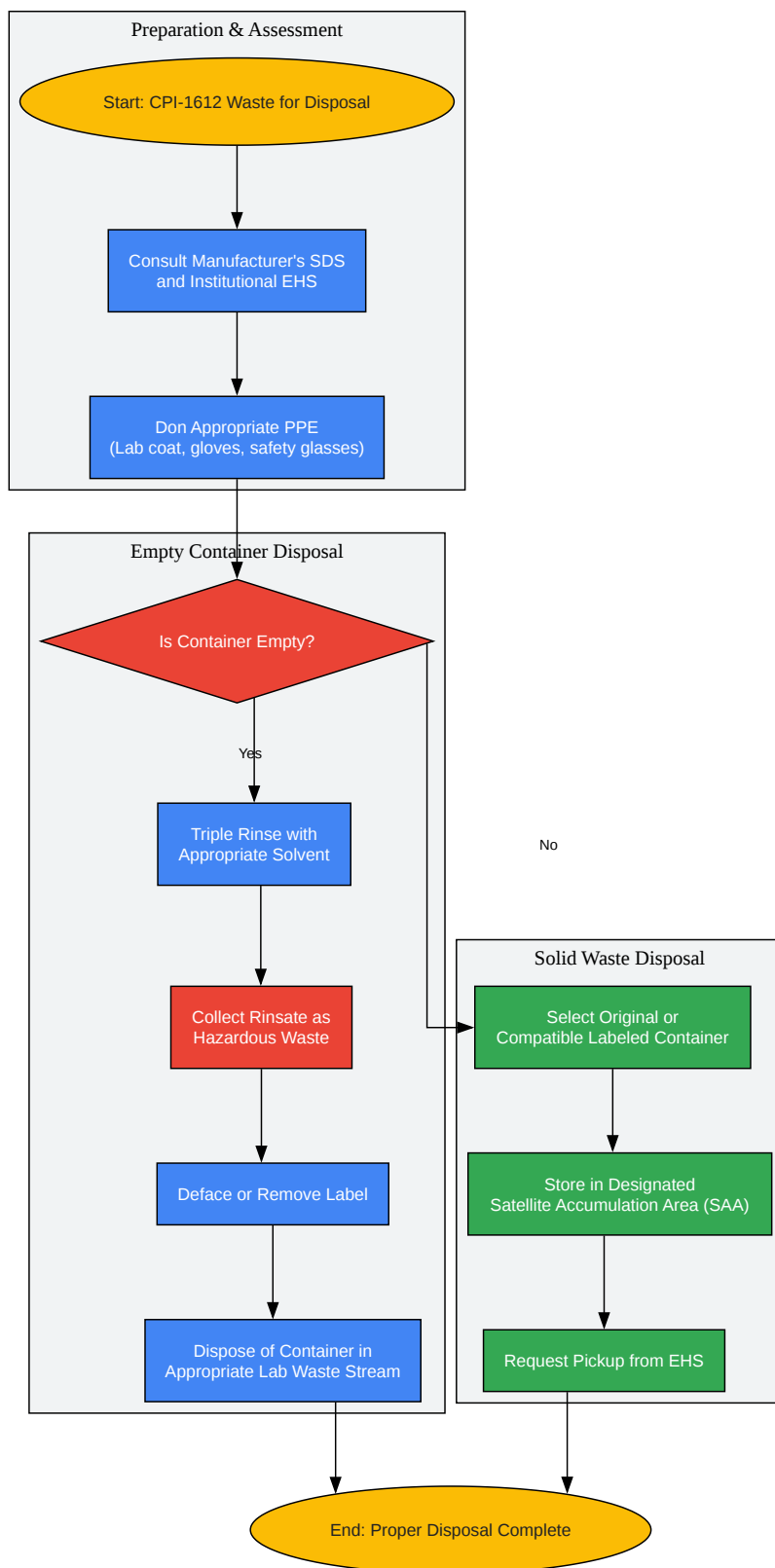
- All materials used for cleanup (e.g., absorbent pads, gloves, wipes) must be placed in the solid hazardous waste container.

5. Report the Spill:

- Report the incident to your laboratory supervisor and EHS department.

V. Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **CPI-1612**.



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